

# Application Note: 7-Heptadecanone in Advanced Fragrance Formulation

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## Compound of Interest

Compound Name: 7-Heptadecanone

CAS No.: 6064-42-2

Cat. No.: B1594541

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## Part 1: Executive Summary & Technical Profile

### The "Invisible" Texturizer

**7-Heptadecanone** is a long-chain aliphatic ketone (

) often overlooked in standard perfumery palettes in favor of macrocyclic musks or shorter-chain modifiers. However, its occurrence in nature—specifically in the cuticular waxes of insects and essential oils of *Achillea* (Yarrow)—positions it as a critical "biomimetic" tool.

Unlike high-impact top notes, **7-Heptadecanone** functions as a structural texturizer. It provides the "waxy" mouthfeel of tropical flower petals (Magnolia, Tuberose) and the subtle, oily "skin-scent" characteristic of natural pheromones. Its high molecular weight renders it an exceptional fixative that anchors volatile herbal and citrus notes without suppressing their lift.

### Physicochemical Profile

Understanding the physical constraints of **7-Heptadecanone** is vital for successful integration into ethanol-based carriers.

Property	Value / Description	Formulation Impact
CAS Number	6064-42-2	Unique identifier for regulatory filing.
Molecular Weight	254.45 g/mol	High MW indicates low volatility (Base Note).
Appearance	Waxy solid or semi-solid	Requires pre-solubilization (warm bath).
Odor Profile	Waxy, fatty, oily, subtle fruity, metallic, "skin-like."	Low impact alone; high synergistic effect.
LogP (est.)	~7.0 - 8.0	Highly hydrophobic; difficult to dissolve in water/low % alcohol.
Boiling Point	~290–300°C	Excellent thermal stability; suitable for candle/heat applications.

## Part 2: Formulation Protocols

### Protocol A: Solubilization & Stock Solution Preparation

Objective: To create a stable, workable liquid stock of **7-Heptadecanone**, as the neat material is often solid/semi-solid at room temperature.

Reagents:

- **7-Heptadecanone** (Purity >98%)[1]
- Solvent: Dipropylene Glycol (DPG) or Isopropyl Myristate (IPM). Note: Ethanol is not recommended for stock solutions due to potential crystallization at high concentrations.

Methodology:

- Heating: Place the container of raw **7-Heptadecanone** in a water bath at 45°C until fully liquefied.

- Weighing: Tare a beaker containing the solvent (DPG/IPM). Add the liquefied ketone to achieve a 10% w/w concentration.
  - Example: 1.0g **7-Heptadecanone** + 9.0g DPG.
- Mixing: Stir magnetically at 200 RPM for 15 minutes while maintaining 40°C.
- Cooling: Allow the solution to cool to room temperature (20°C) slowly.
- Validation: Inspect for precipitation or cloudiness. If clear, the stock is ready.

## Protocol B: The "Waxy Petal" Accord (Magnolia/Tuberose Base)

Objective: Use **7-Heptadecanone** to recreate the heavy, lipid-like texture of tropical flower petals, removing the "thinness" of synthetic floral accords.

Rationale: Synthetic floral bases (Hedione, Linalool) often lack the physical "weight" of natural absolutes. **7-Heptadecanone** mimics the plant cuticular waxes found in absolutes.

Formulation Table (Parts per Thousand):

Ingredient	Role	Control (No Ketone)	Test (With Ketone)
Hedione (Methyl Dihydrojasmonate)	Radiance/Volume	400	380
Linalool	Floral Core	200	200
Benzyl Acetate	Fruity/Jasmine	100	100
Indole (10% in DPG)	Animalic	10	10
7-Heptadecanone (10% in DPG)	Texturizer	0	40
Dipropylene Glycol	Solvent	290	270
Total	1000	1000	

Evaluation Procedure:

- Dip blotters into both Control and Test solutions.
- T=0 (Top Note): The Test blotter may seem slightly "muted" compared to Control.
- T=1 Hour: The Test blotter will exhibit a creamier, "thicker" floralcy.
- T=24 Hours: The Control will feel thin/faded. The Test blotter will retain a persistent, waxy floral character, demonstrating the fixative power of the ketone.

## Protocol C: Stability Testing (UV & Thermal)

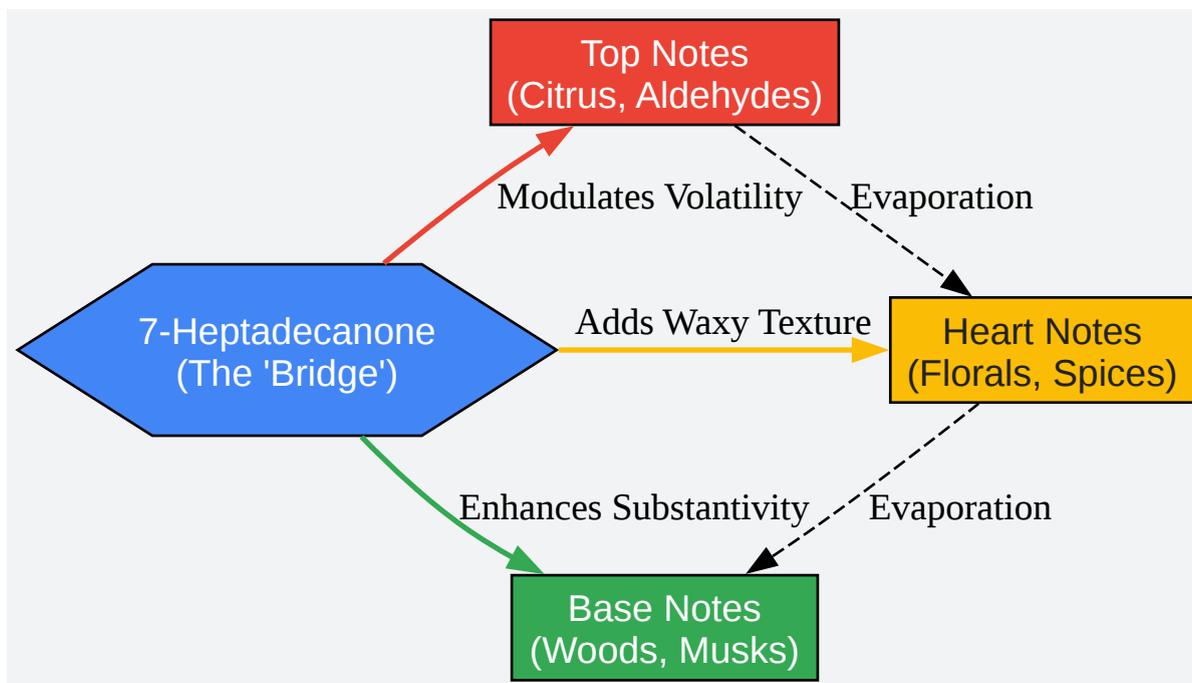
Objective: Ensure **7-Heptadecanone** does not discolor or degrade in final ethanolic fine fragrance.

- Preparation: Prepare a 1% solution of **7-Heptadecanone** in Ethanol (SD-40B).
- UV Stress: Place sample in a quartz cuvette under UV light (Xenon arc, simulated sunlight) for 72 hours.
- Thermal Stress: Incubate a separate sample at 50°C for 2 weeks.
- Analysis:
  - Visual: Check for yellowing (Ketones are generally stable, but impurities can oxidize).
  - Olfactory: Check for "rancid" fatty notes (indicating oxidation of alkyl chain).
  - GC-MS (Optional): Verify peak area remains >98% of initial.

## Part 3: Mechanism of Action & Visualization

### Structural Texturizing Logic

The following diagram illustrates how **7-Heptadecanone** interacts with other fragrance tiers. It acts as a "bridge" between the volatile top notes and the heavy base notes, suppressing the vapor pressure of mid-notes through intermolecular Van der Waals forces (hydrophobic interactions).

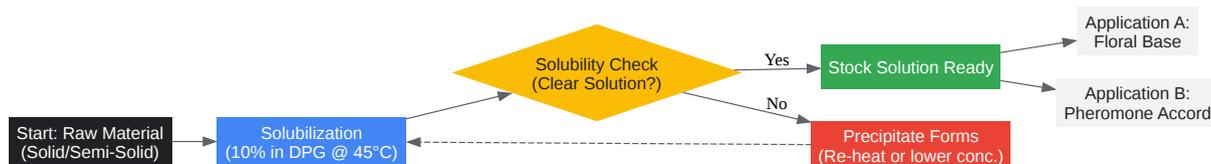


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Caption: **7-Heptadecanone** functions as a volatility modulator, physically retarding the evaporation of heart notes while adding a lipid-like texture.

## Experimental Workflow

This flowchart guides the researcher through the decision-making process for incorporating **7-Heptadecanone**.



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Caption: Step-by-step decision matrix for preparing and deploying **7-Heptadecanone** in formulation.

## Part 4: Safety & Regulatory (E-E-A-T)

### Regulatory Status

- IFRA: **7-Heptadecanone** is not explicitly restricted by IFRA Standards (as of 51st Amendment). However, as a ketone, it should be monitored for purity to ensure no alpha-beta unsaturated ketone impurities (which can be sensitizers) are present.
- Safety Assessment: In the absence of specific toxicological data for this exact isomer in cosmetic databases, we apply the Threshold of Toxicological Concern (TTC).
  - Structure: Aliphatic Ketone (Non-reactive).
  - Cramer Class: Likely Class I (Low toxicity potential).
  - Recommendation: Safe for use at standard perfumery levels (<1% in final product).<sup>[2]</sup>

### Handling

- Storage: Store in a cool, dry place. Keep container tightly closed to prevent moisture absorption, which can cause cloudiness in waxy materials.
- PPE: Standard laboratory safety glasses and gloves (Nitrile) are required.

### References

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## Sources

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